

Pyridate Demonstrates High Safety Profile on Diverse Chickpea Varieties

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Compound of Interest

Compound Name: Pyridate

Cat. No.: B1679944

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A comprehensive review of experimental data confirms that the herbicide **pyridate** is well-tolerated by a wide range of chickpea (*Cicer arietinum* L.) varieties, exhibiting minimal phytotoxicity and no significant adverse effects on yield. Studies consistently show that both desi and kabuli (garbanzo) types of chickpeas display excellent tolerance to post-emergence applications of **pyridate**, even at rates considerably higher than those required for effective weed control.

Researchers and agricultural scientists will find that **pyridate** offers a reliable option for managing broadleaf weeds in chickpea cultivation without compromising crop health. This guide provides a detailed comparison of **pyridate**'s performance with other herbicides, supported by experimental data and protocols.

Comparative Phytotoxicity and Yield Effects

Multiple field trials have demonstrated the safety of **pyridate** on various chickpea cultivars. Crop injury, when observed, is consistently low and transient, remaining well below the acceptable 10% threshold.[1] In contrast, other herbicides, such as combinations of Sencor® (metribuzin) and Authority® (sulfentrazone), have been shown to cause phytotoxicity symptoms exceeding this level.[1]

Notably, the application of **pyridate** has been linked to significant yield increases, primarily due to the effective control of competing broadleaf weeds.[2] Experiments have shown that even at rates as high as 3.6 kg active ingredient per hectare (ai/ha), **pyridate** is safe for both desi and garbanzo varieties.[2]

Quantitative Data Summary

The following tables summarize the findings from various studies on the effect of **pyridate** and other herbicides on chickpea crop injury and yield.

Table 1: Crop Injury (% Phytotoxicity) in Chickpea Varieties Following Herbicide Application

Herbicide Treatment	Application Rate (g ai/ha)	Chickpea Variety	Crop Injury (%) 14 DAE ¹	Crop Injury (%) 19 DAT ²	Source(s)
Pyridate	300 - 600	Not specified	< 10	-	[1]
Pyridate	900 - 1800	Not specified	< 10	-	[1]
Pyridate	24 fl oz/A	Sierra	-	38	[3]
Pyridate	48 fl oz/A	Sierra	-	35	[3]
Sencor® (Metribuzin)	Not specified	7 varieties ³	< 10	-	[1]
Authority® (Sulfentrazone)	Not specified	7 varieties ³	0	-	[1]
Authority® + Sencor®	Not specified	7 varieties ³	13	-	[1]
Untreated Control	-	Royal, Sierra, Billy bean, Sawyer	-	0	[3]

¹DAE: Days After Emergence ²DAT: Days After Treatment ³Varieties tested: CDC Leader, CDC Orion, CDC Lancer, CDC Orkney, CDC Pasqua, CDC Consul, and CDC Kala.[\[1\]](#)

Table 2: Chickpea Yield Response to **Pyridate** Application

Chickpea Variety	Pyridate Application Rate	Yield (kg/plot)	Yield (Tonnes/ha)	Yield (lb/A)	Source(s)
Not specified	450 g ai/ha	1.74	-	-	[2]
Not specified	900 g ai/ha	2.10	-	-	[2]
Not specified	1800 g ai/ha	2.68	-	-	[2]
Tyson (desi)	3.6 kg ac/ha	-	Safe	-	[2]
Dooen (desi)	3.6 kg ac/ha	-	Safe	-	[2]
Royal	24 fl oz/A	-	-	1370	[3]
Royal	48 fl oz/A	-	-	2060	[3]
Sierra	24 fl oz/A	-	-	1310	[3]
Sierra	48 fl oz/A	-	-	2220	[3]
Billy bean	24 fl oz/A	-	-	2010	[3]
Billy bean	48 fl oz/A	-	-	2610	[3]
Sawyer	24 fl oz/A	-	-	1790	[3]
Sawyer	48 fl oz/A	-	-	2420	[3]
Frontier	Not specified	-	Similar to hand-weeded control	-	[4]

Experimental Protocols

The data presented above were generated from rigorous field experiments. The following provides a generalized methodology for assessing the safety of herbicides on chickpea varieties.

Experimental Design

- Design: Randomized Complete Block Design (RCBD) or Randomized Split-Plot Design.[\[3\]](#)[\[5\]](#)

- Replications: Typically 3 to 4 replications per treatment.[\[3\]](#)[\[5\]](#)
- Plot Size: Standardized plot dimensions (e.g., 8' x 16' or 10' x 30').[\[3\]](#)[\[5\]](#)

Crop Husbandry

- Varieties: Certified seeds of different chickpea varieties (e.g., 'Billy bean', 'Royal', 'Sierra', 'Sawyer', 'Frontier', CDC varieties).[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Planting: Sown using a no-till drill or Monosem planter at a specified seeding rate.[\[3\]](#)[\[4\]](#)
- Inoculation: Seeds are typically treated with a suitable Mesorhizobium inoculant.[\[4\]](#)

Herbicide Application

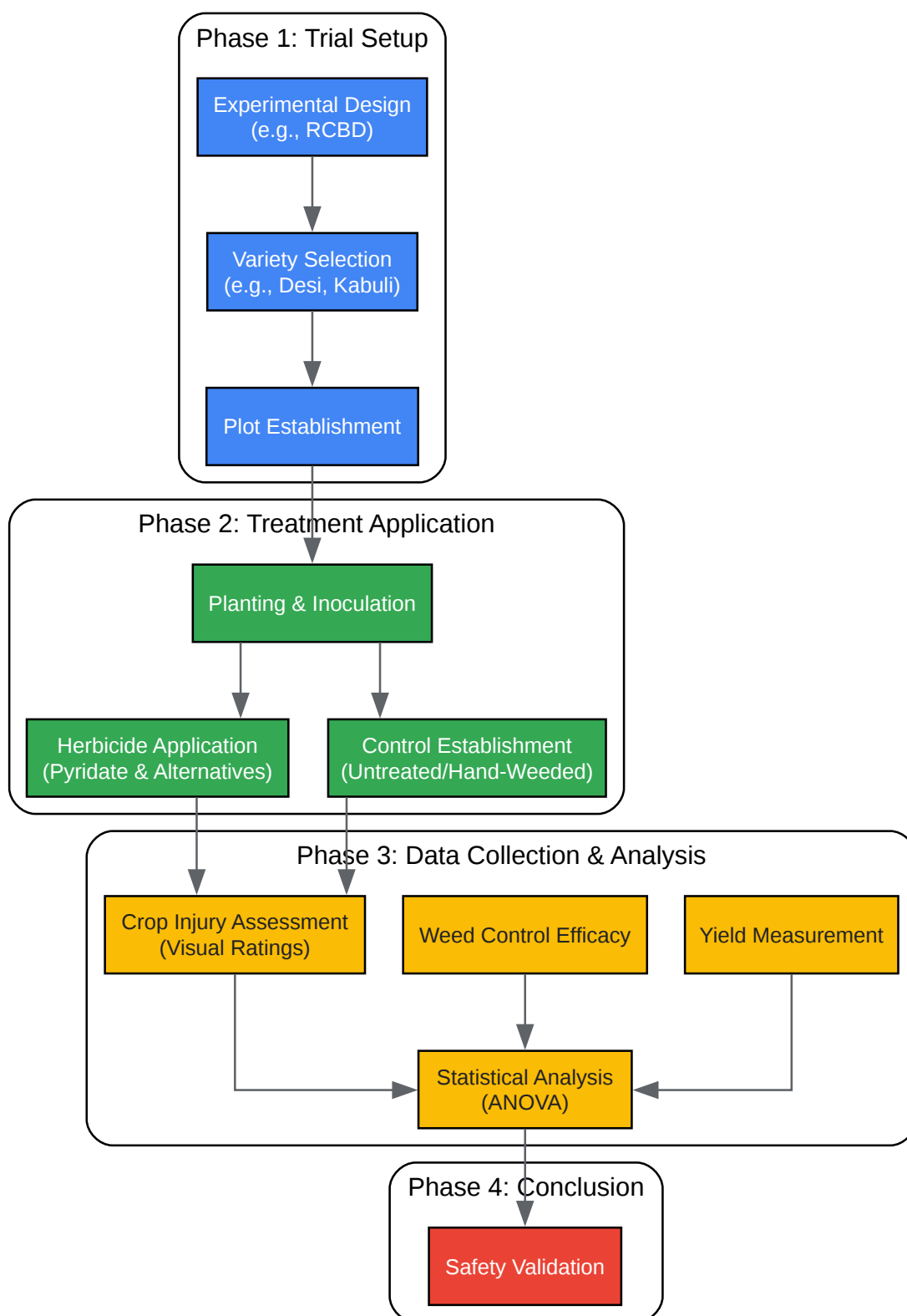
- Timing: Post-emergence (POST) applications at various crop growth stages (e.g., 2-4 inch, 8-10 inch) or weed growth stages.[\[5\]](#)
- Equipment: Tractor-mounted research plot sprayer with specified nozzles (e.g., 8002 flat fan) and spray volume (e.g., 15-20 gallons per acre).[\[2\]](#)[\[4\]](#)
- Treatments: Include a range of **pyridate** application rates, comparative herbicides, and untreated/hand-weeded controls.[\[1\]](#)[\[4\]](#)

Data Collection and Analysis

- Crop Injury: Visual assessment of phytotoxicity at specified intervals after treatment (e.g., 14, 19, 21, 28 days) using a 0-100% scale, where 0% is no injury and 100% is crop death.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Weed Control Efficacy: Visual ratings of weed control for specific species present in the trial area.[\[2\]](#)[\[5\]](#)
- Yield: Harvesting of a defined area from each plot at crop maturity to determine grain yield.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Statistical Analysis: Data are subjected to Analysis of Variance (ANOVA) to determine the statistical significance of treatment effects.[\[3\]](#)[\[5\]](#)

Visualizing the Experimental Workflow

The following diagram illustrates the typical workflow for a field experiment designed to validate the safety of **pyridate** on different chickpea varieties.



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Caption: Experimental workflow for assessing **pyridate** safety on chickpea varieties.

Mode of Action and Chickpea Tolerance

Pyridate is a photosystem II inhibitor.[5] Its selectivity in chickpeas is attributed to the crop's ability to rapidly metabolize the active compound into non-toxic glycosidic conjugates.[2] This metabolic detoxification is a key factor in the observed high level of crop tolerance.[5][6]

Conclusion

The available body of research strongly supports the safety of **pyridate** for post-emergence broadleaf weed control in a wide array of chickpea varieties. Its low phytotoxicity, coupled with the potential for increased yields due to effective weed management, makes it a valuable tool for chickpea producers. For researchers and drug development professionals, the consistent performance of **pyridate** across different genetic backgrounds of chickpeas underscores its reliability and favorable safety profile.

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